

A Comparative Analysis of Beta-D-Ribopyranose and Other Pentoses in Cellular Assays

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Compound of Interest

Compound Name: *beta-D-Ribopyranose*

Cat. No.: *B037869*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of **beta-D-Ribopyranose** (commonly known as D-ribose in biological contexts) and other pentose sugars, including D-xylose, L-arabinose, and D-lyxose, in various cellular assays. The information presented is collated from multiple studies to offer a comprehensive overview for researchers in cellular biology and drug development.

Executive Summary

Pentose sugars, monosaccharides with five carbon atoms, play diverse roles in cellular metabolism and signaling. **Beta-D-Ribopyranose** is a central molecule in cellular energy metabolism, serving as a critical component of ATP and a key intermediate in the pentose phosphate pathway (PPP). In contrast, other pentoses such as D-xylose, L-arabinose, and D-lyxose exhibit more varied and context-dependent effects on mammalian cells, ranging from inhibitory to potentially therapeutic. This guide synthesizes available data on their comparative effects on cell viability, proliferation, and apoptosis, and details the experimental protocols for assessing these parameters.

Data Presentation: A Comparative Overview

The following tables summarize the quantitative effects of different pentoses on cellular functions as reported in various studies. It is important to note that these data are compiled

from different experiments using various cell lines and conditions, and therefore, direct comparisons should be made with caution.

Table 1: Comparative Effects of Pentoses on Cell Viability

Pentose	Cell Line(s)	Concentration	Exposure Time	Observed Effect on Cell Viability	Citation(s)
beta-D-Ribopyranose	SH-SY5Y, HEK293T	10 mM - 50 mM	48 - 72 hours	Significant decrease	
D-Xylose	CHO-K1, L-cells, HeLa	Not specified	Not specified	Transported into cells, minimal direct impact on viability reported	
L-Arabinose	Breast cancer cell lines	Dose-dependent	72 hours	Inhibition of proliferation, suggesting decreased viability	[1]
D-Lyxose	Various cancer cell lines	Not specified	Not specified	Precursor for anti-tumor agents, direct viability data limited	[2]

Table 2: Comparative Effects of Pentoses on Apoptosis

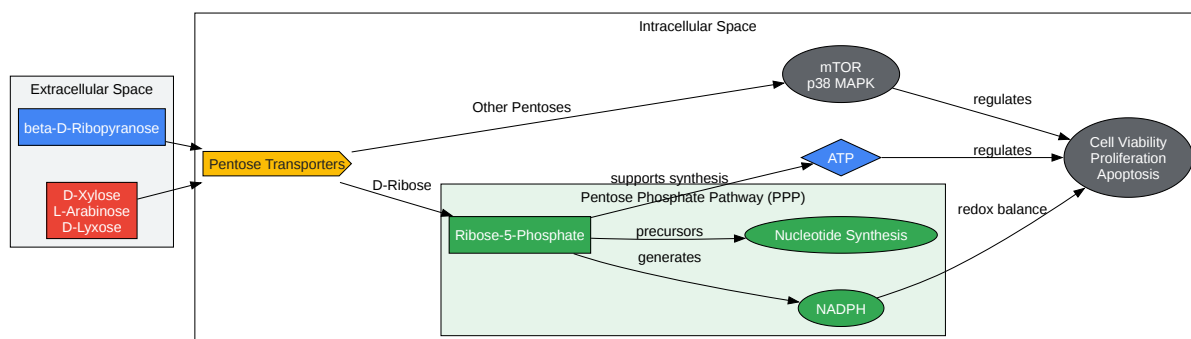
Pentose	Cell Line(s)	Concentration	Exposure Time	Observed Effect on Apoptosis	Citation(s)
beta-D-Ribopyranose	Not specified	High concentrations	> 24 hours	Cell death observed, mechanism not specified as apoptosis	
D-Arabinose	Breast cancer cell lines	Dose-dependent	Not specified	Induces cell cycle arrest, linked to autophagy	[1]

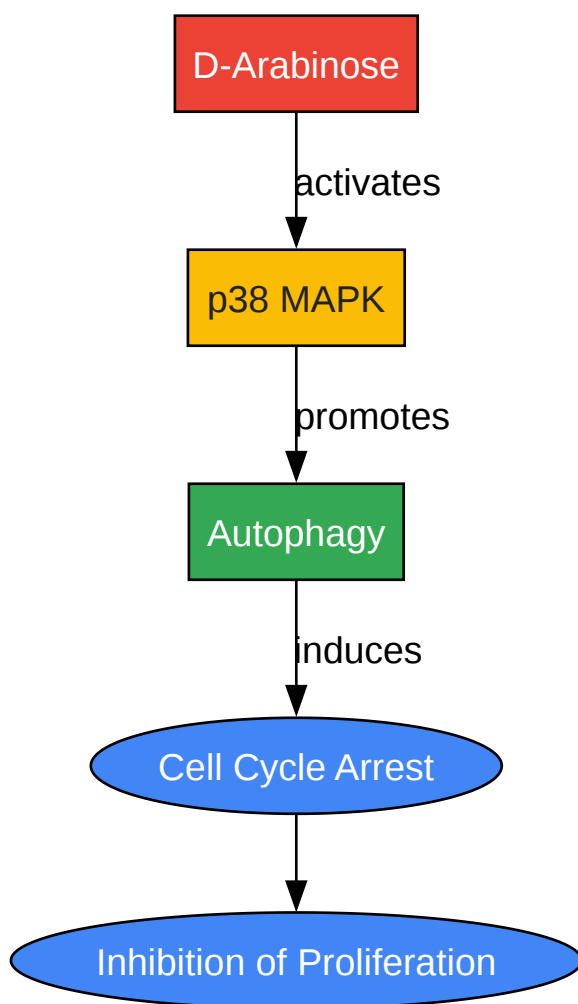
Table 3: Comparative Effects of Pentoses on Intracellular ATP Levels

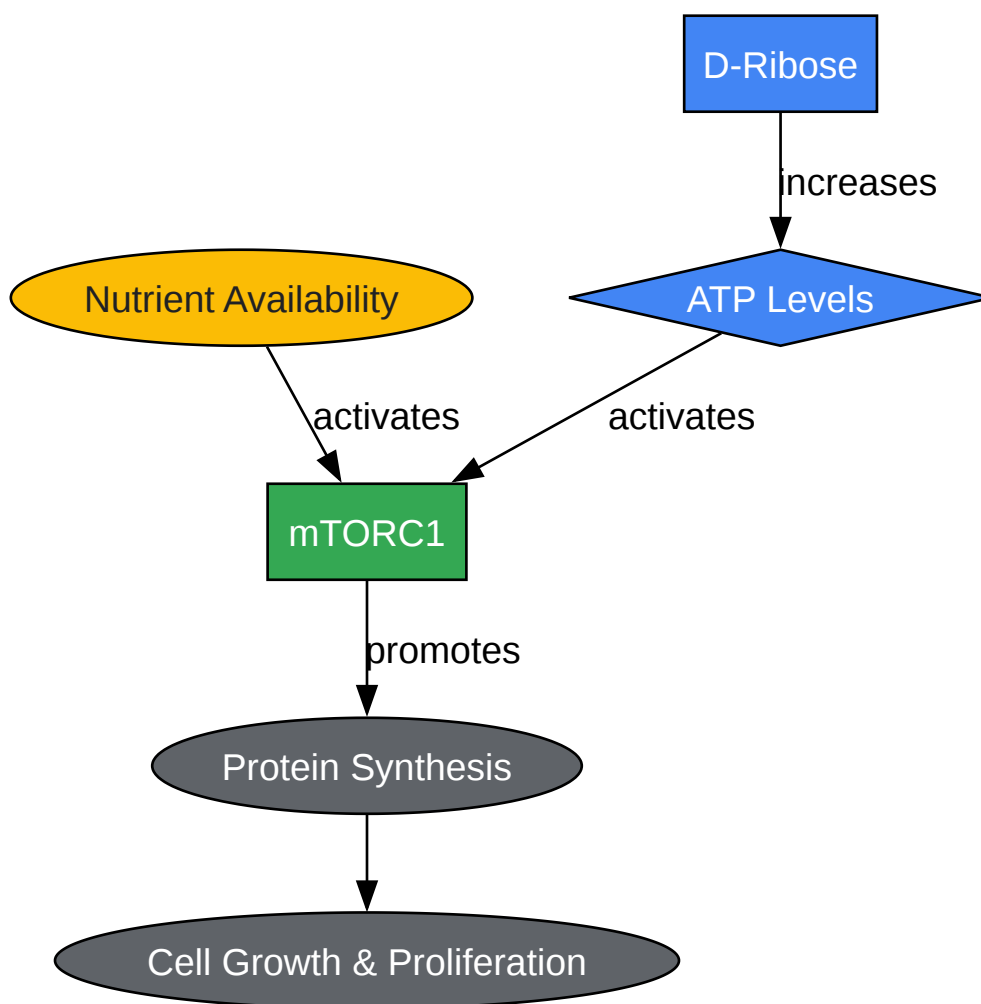
Pentose	Cell Line(s)	Condition	Observed Effect on Intracellular ATP	Citation(s)
beta-D-Ribopyranose	Myocardial cells	Ischemia/Mitochondrial dysfunction	Enhances recovery of ATP levels	[3]
D-Xylose	Saccharomyces cerevisiae	Co-metabolism with D-ribose	Indirectly supports metabolism that can lead to ATP production	[4]

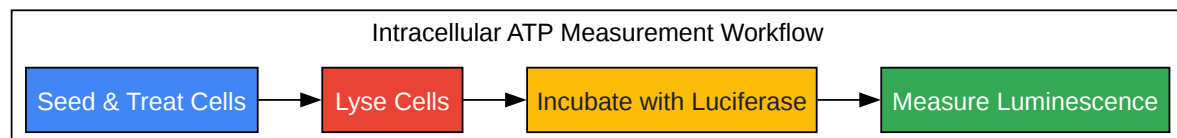
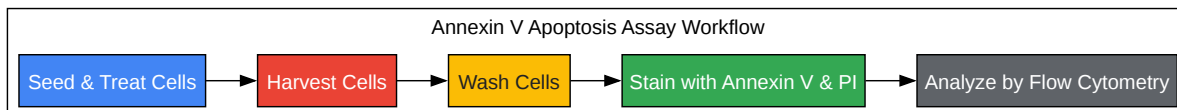
Signaling Pathways and Metabolic Fates

The cellular effects of pentoses are intrinsically linked to their metabolic pathways and their influence on key signaling networks.









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References

- 1. D-arabinose induces cell cycle arrest by promoting autophagy via p38 MAPK signaling pathway in breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biochemical and Structural Characterisation of a Novel D-Lyxose Isomerase From the Hyperthermophilic Archaeon Thermofilum sp - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Understanding D-Ribose and Mitochondrial Function - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Role of D-ribose as a cometabolite in D-xylose metabolism by Saccharomyces cerevisiae - PMC [pmc.ncbi.nlm.nih.gov]
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